

# Cholesteryl Formate: Physicochemical Profiling and Handling Protocols

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## Compound of Interest

Compound Name: Cholesteryl formate

Cat. No.: B7728050

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## Executive Summary & Chemical Identity

**Cholesteryl formate** (CAS 4351-55-7) represents the simplest ester in the cholesteryl ester series, formed by the condensation of cholesterol with formic acid.<sup>[1][2]</sup> Unlike its long-chain homologs (e.g., cholesteryl oleate) which are critical in lipoprotein transport, **cholesteryl formate** is primarily utilized as a physicochemical standard in chromatography, a model compound for studying lipid packing kinetics, and a component in liquid crystal (LC) formulations.<sup>[1][2]</sup>

Its unique structure—featuring a bulky steroid nucleus attached to the smallest possible acyl group—results in high crystallinity and distinct phase transition behaviors compared to long-chain fatty acid esters.<sup>[1]</sup>

## Molecular Architecture<sup>[1][2]</sup>

- IUPAC Name: [(3S,8S,9S,10R,13R,14S,17R)-10,13-dimethyl-17-[(2R)-6-methylheptan-2-yl]-2,3,4,7,8,9,11,12,14,15,16,17-dodecahydro-1H-cyclopenta[a]phenanthren-3-yl] formate<sup>[1][2]</sup>
- Molecular Formula: C<sub>28</sub>H<sub>46</sub>O<sub>2</sub><sup>[1][2]</sup>

- Molecular Weight: 414.66 g/mol [\[2\]](#)[\[3\]](#)[\[4\]](#)
- SMILES:CC(C)CCCC(C)C1CCC2C3CC=C4CC(OC=O)CCC4(C)C3CCC12C

## Physicochemical Properties (SDS+)

The following data aggregates experimental values and predictive models to support experimental design.

**Table 1: Critical Physicochemical Data**

| Property             | Value / Range                  | Context for Researcher                                                                                                |
|----------------------|--------------------------------|-----------------------------------------------------------------------------------------------------------------------|
| Physical State       | Solid (Crystalline Powder)     | Typically white to off-white needles. <a href="#">[1]</a> <a href="#">[2]</a>                                         |
| Melting Point        | 96°C – 99°C                    | Significantly higher than long-chain esters due to efficient crystal packing. <a href="#">[1]</a> <a href="#">[2]</a> |
| Boiling Point        | ~487°C (Predicted)             | Decomposes before boiling at atmospheric pressure.                                                                    |
| Solubility           | Chloroform, DCM, Toluene       | Soluble in non-polar organic solvents. <a href="#">[2]</a>                                                            |
| Insolubility         | Water, Methanol (Cold)         | Highly lipophilic (LogP ~8.2).                                                                                        |
| Optical Rotation     | $[\alpha]_D^{20}$ -45° to -57° | (c=2, CHCl <sub>3</sub> ). <a href="#">[1]</a> <a href="#">[2]</a> Essential for purity verification.                 |
| Liquid Crystal Phase | Cholesteric (Monotropic)       | Exhibits mesophase behavior typically upon cooling from the melt, rather than heating.                                |

## Stability & Reactivity Profile

- Hydrolysis Sensitivity: The formate ester bond is susceptible to acid/base hydrolysis, reverting to cholesterol and formic acid.

- Oxidation: The C5-C6 double bond in the cholesterol ring is prone to oxidation (forming oxysterols) if exposed to air/light over prolonged periods.[\[2\]](#)

## Experimental Protocols: Synthesis & Purification

Standard esterification using mineral acids can be harsh on the cholesterol double bond. The following Steglich Esterification protocol is recommended for high yield and structural integrity.

### Protocol A: DCC-Mediated Synthesis of Cholesteryl Formate

Objective: Synthesize high-purity **cholesteryl formate** under mild conditions.

Reagents:

- Cholesterol (1.0 eq)[\[1\]](#)
- Formic Acid (1.2 eq)
- Dicyclohexylcarbodiimide (DCC) (1.2 eq) - Coupling Agent[\[1\]](#)[\[2\]](#)
- 4-Dimethylaminopyridine (DMAP) (0.1 eq) - Catalyst[\[1\]](#)[\[2\]](#)
- Dichloromethane (DCM) - Solvent[\[1\]](#)[\[2\]](#)

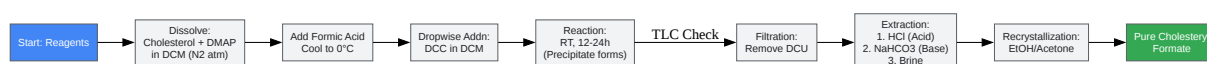
Workflow:

- Preparation: Dissolve Cholesterol and DMAP in anhydrous DCM under Nitrogen atmosphere.
- Activation: Add Formic Acid to the solution.
- Coupling: Cool reaction to 0°C. Add DCC dissolved in DCM dropwise over 30 minutes. (Precipitation of dicyclohexylurea (DCU) will occur).
- Reaction: Allow to warm to Room Temperature (RT) and stir for 12–24 hours. Monitor via TLC (Mobile phase: Hexane/Ethyl Acetate 9:1).

- Workup: Filter off the DCU precipitate. Wash the filtrate with 1N HCl, saturated NaHCO<sub>3</sub>, and brine.[2]
- Purification: Dry organic layer over MgSO<sub>4</sub>. Concentrate in vacuo. Recrystallize from Ethanol/Acetone to yield white needles.

## Visualization: Synthesis Workflow

Figure 1: Logical flow for the synthesis and purification of **cholesteryl formate**.



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[1][2]

## Safety Data & Handling (SDS Core)

While not classified as a "High Hazard" substance under GHS in many jurisdictions, it should be treated with the caution accorded to bioactive lipids.[2]

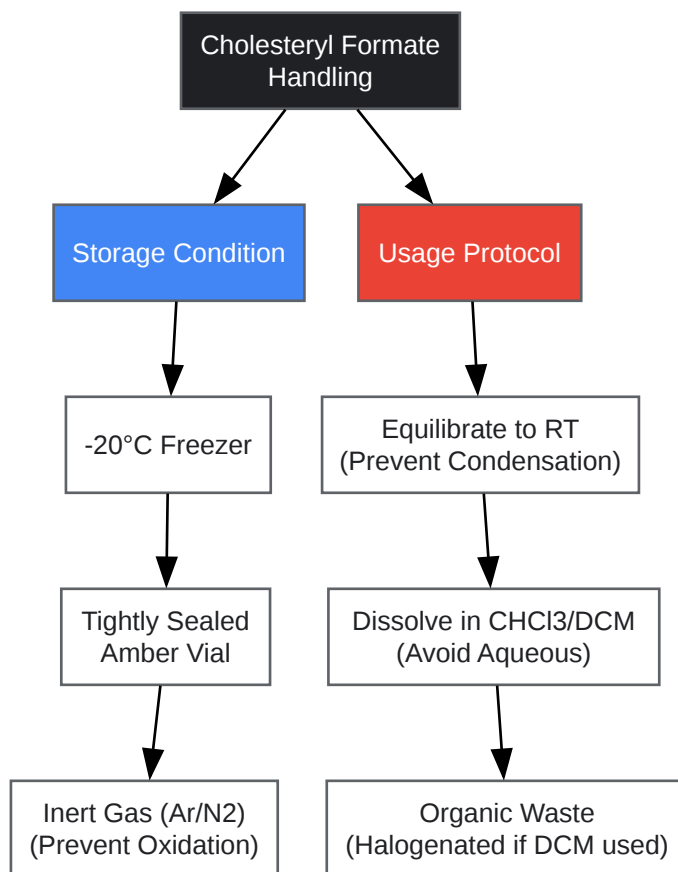
## Hazard Identification (GHS Classification)

- Signal Word: Warning
- Hazard Statements:
  - H315: Causes skin irritation.
  - H319: Causes serious eye irritation.
- Precautionary Statements:
  - P280: Wear protective gloves/eye protection.
  - P261: Avoid breathing dust.[5]

## Storage & Handling Decision Tree

Critical Storage Rule: Store at  $-20^{\circ}\text{C}$ . Allow the vial to equilibrate to room temperature before opening to prevent water condensation, which accelerates hydrolysis.

Figure 2: Safety and storage logic for maintaining compound integrity.



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[1][2]

## Applications in Research

### A. Liquid Crystal (LC) Standards

**Cholesteryl formate** is a "cholesteric" liquid crystal.[6] It is often used in binary mixtures to study helical twisting power.

- Application: Calibrating differential scanning calorimeters (DSC) or polarized light microscopes (PLM) for lipid phase transitions.
- Observation: Under PLM, look for the "oily streak" texture characteristic of the cholesteric phase upon cooling from the isotropic melt.

## B. Liposomal Drug Delivery

In liposome formulation, cholesteryl esters are investigated for their ability to pack into the lipid bilayer core.<sup>[7]</sup>

- Mechanism: Unlike free cholesterol, which orients with the hydroxyl group at the interface, **cholesteryl formate** is highly hydrophobic and buries deeply into the hydrophobic core of the bilayer.
- Utility: Used to create "solid core" liposomes or to modulate the fluidity of the bilayer interior without altering the surface charge.

## References

- Chemical Identity & Properties: National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 165217, **Cholesteryl formate**. Retrieved from [\[Link\]](#)
- Synthesis Methodology: Neises, B., & Steglich, W. (1978). Simple Method for the Esterification of Carboxylic Acids. *Angewandte Chemie International Edition*, 17(7), 522-524. <sup>[1][2]</sup> (Foundational protocol adapted for cholesterol esters).
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- Liposome Applications: Ginsberg, G. S., et al. (1982). Physical properties of cholesteryl esters. *Progress in Lipid Research*, 21(1), 145-148.<sup>[1][2]</sup>

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